

gamma-Chlordane regulatory limits vs other pesticides

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Compound Focus: gamma-Chlordane

CAS No.: 5566-34-7

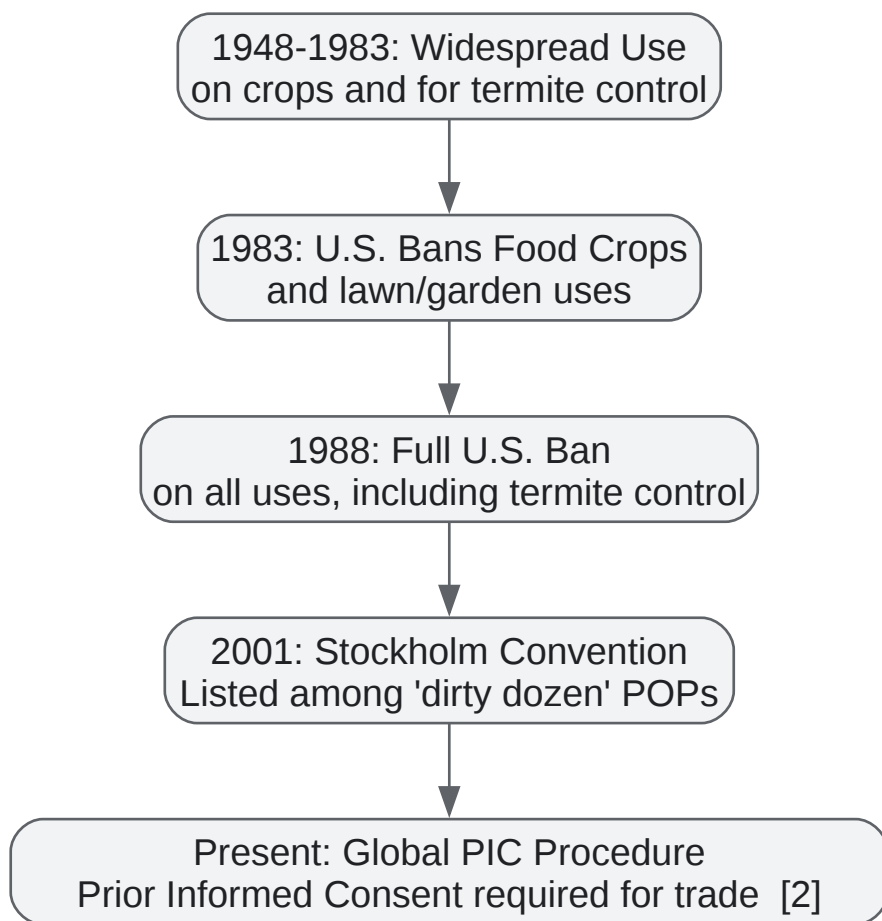
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Regulatory Status of Gamma-Chlordane

Gamma-Chlordane is an organochlorine compound that was once used as a pesticide but is now subject to widespread international bans and restrictions due to its toxicity, environmental persistence, and ability to accumulate in living organisms [1].

The following timeline summarizes its key regulatory milestones:



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Analytical Methods for Detection and Quantification

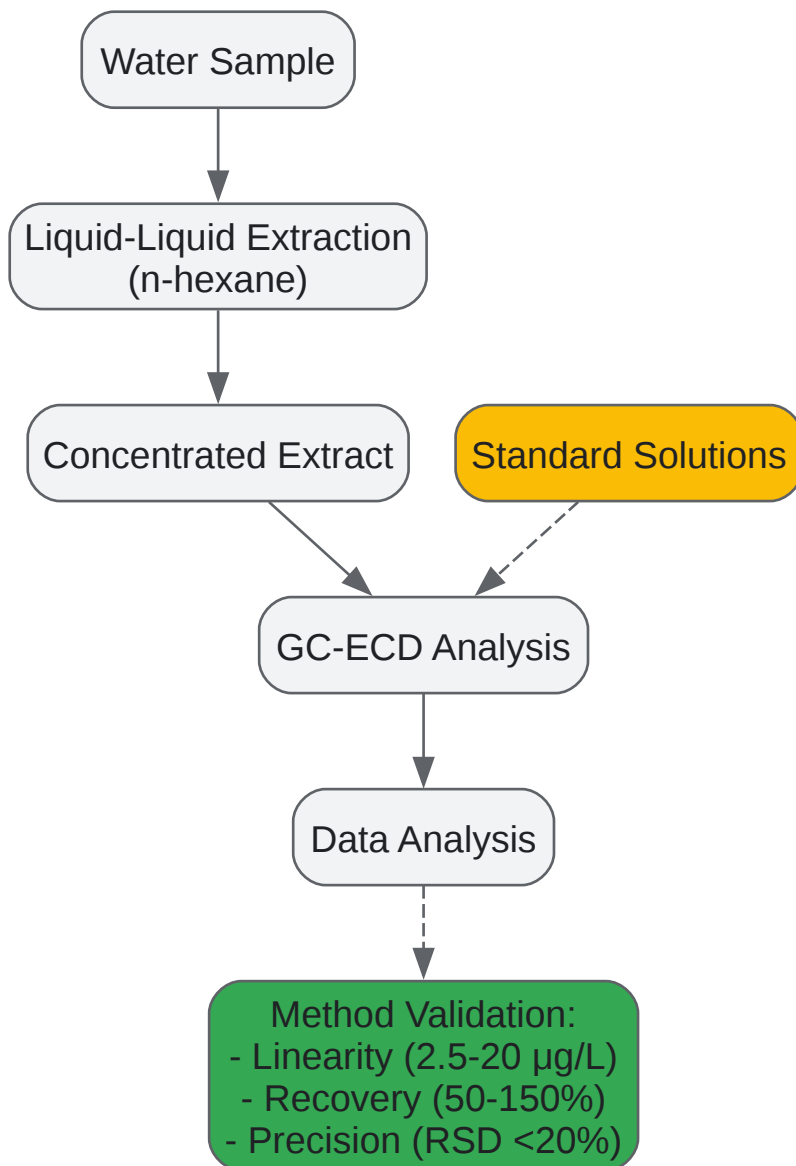
While **gamma-Chlordane** itself is banned, analyzing its persistent residues in the environment remains an active area of research. Here is a standardized protocol for detecting organochlorine pesticides (OCPs), including **gamma-Chlordane**, in water samples [3].

Experimental Protocol: Quantifying OCPs in Water via GC-ECD

- **1. Sample Preparation and Extraction**
 - **Liquid-Liquid Extraction:** Water samples are extracted using an organic solvent like *n*-hexane.
 - **Drying:** The extract is dried with anhydrous sodium sulfate to remove residual water.
- **2. Instrumental Analysis**

- **Instrument:** Gas Chromatograph equipped with an Electron Capture Detector (GC-ECD). GC-ECD is highly sensitive to halogenated compounds like OCPs [3].
- **Column:** Fused-silica capillary column.
- **Carrier Gas:** High-purity helium or nitrogen.
- **Make-up Gas:** Nitrogen is often used as a make-up gas for optimal detector performance.
- **3. Method Validation and Quality Control [3]**
 - **Linearity:** Demonstrate linearity in the range of **2.5–20 µg/L** for all OCPs.
 - **Recovery:** Conduct recovery studies. A recovery percentage between **50 and 150%** at a spiked concentration of 5 µg/L is considered acceptable.
 - **Precision:** The relative standard deviation (RSD) should be below **20%** for good precision.
 - **Limits of Detection (LOD) and Quantification (LOQ):** These are determined using methods like linear regression. LOD and LOQ values are compound-specific.

The workflow below visualizes the key steps in this analytical process:



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Performance Data for OCP Analysis

This table summarizes key quality control parameters for selected OCPs, including **gamma-Chlordane**, as reported in the recent study [3].

Table: Analytical Method Performance Data for Selected Organochlorine Pesticides

Compound Name	Retention Time (min)	Linearity Range ($\mu\text{g/L}$)	Acceptable Recovery (%)
γ -Chlordane	20.99	2.5 - 20	50 - 150
Heptachlor	17.69	2.5 - 20	50 - 150
Aldrin	18.81	2.5 - 20	50 - 150
4,4'-DDT	26.65	2.5 - 20	50 - 150

Research Trends and Alternatives

Current research is less focused on setting new limits for **gamma-Chlordane** and more on managing its legacy and finding safer alternatives.

- **Remediation Research:** Computational studies are screening **Ionic Liquids (ILs)** as environmentally friendly solvents to efficiently extract organochlorine insecticides like **gamma-Chlordane** from contaminated water. Phosphonium-based ILs show enhanced selectivity and capacity for this purpose [4].
- **Regulatory Context:** Ongoing legislative debates in 2025 concern whether a pesticide's federal (EPA) registration and labeling should provide a liability shield against "failure-to-warn" lawsuits in states like Florida and Missouri. This context is important for understanding the modern pesticide liability landscape [5].

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References

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5. States Introduce Pesticide Liability Limitation Bills in 2025 ... [nationalaglawcenter.org]

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